

Technical Support Center: Phenacyl Bromide Stability and Storage

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Compound of Interest

Compound Name: Phenacyl Bromide

Cat. No.: B1166212

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Introduction

This technical support guide provides detailed information on the stability and proper storage conditions for **phenacyl bromide** (2-bromoacetophenone). It is intended for researchers, scientists, and drug development professionals to ensure the integrity of the compound and the safety of laboratory personnel. **Phenacyl bromide** is a powerful lachrymator and a versatile reagent in organic synthesis, making its proper handling crucial for both experimental success and safety.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **phenacyl bromide**?

A1: **Phenacyl bromide** should be stored in a refrigerator at temperatures between 0-10°C.^[1]^[2]

Q2: Is **phenacyl bromide** sensitive to light, air, or moisture?

A2: Yes, **phenacyl bromide** is sensitive to light, air, and heat.^[1]^[2]^[3]^[4] It also reacts slowly with moisture, which can lead to the formation of hydrogen bromide.^[5]^[6] Therefore, it is crucial to store it under an inert atmosphere.^[1]^[2]

Q3: What are the signs of **phenacyl bromide** decomposition?

A3: A key sign of decomposition is a change in color. Pure **phenacyl bromide** is a white to light yellow crystalline solid.^{[1][7]} Upon decomposition, it may turn brownish-yellow.^[7] This color change can be due to the release of hydrogen bromide.^[7]

Q4: What is the shelf life of **phenacyl bromide**?

A4: With proper storage, some suppliers indicate a shelf life of up to 5 years.^[8] However, it's important to note that even when stored in a desiccator, the compound can discolor over time.^[9] For products without a specified expiration date, routine inspection is recommended to ensure it performs as expected.

Q5: What are the main hazards associated with **phenacyl bromide**?

A5: **Phenacyl bromide** is a potent lachrymator, meaning it causes severe irritation to the eyes and mucous membranes, leading to tearing.^{[6][10]} It is also toxic if swallowed, inhaled, or in contact with skin, and can cause severe skin burns and eye damage.^{[6][11][12]}

Troubleshooting Guide

This section addresses common issues encountered during the use of **phenacyl bromide**.

Problem	Possible Cause(s)	Troubleshooting Steps
Inconsistent reaction yields or unexpected side products.	Degradation of phenacyl bromide due to improper storage.	1. Check for discoloration: A brownish-yellow color indicates potential decomposition. 2. Perform a purity check: Use TLC, melting point determination, or NMR to assess the purity of your starting material. 3. Purify if necessary: Recrystallization from methanol can be used to purify decomposed phenacyl bromide. [7]
The phenacyl bromide solid has become discolored and appears wet.	Exposure to moisture and air.	1. Handle with extreme caution: The presence of moisture may have led to the formation of hydrogen bromide, a corrosive gas. [5] 2. Work in a well-ventilated fume hood. 3. Attempt purification: Recrystallization may salvage the material, but if severely decomposed, it should be disposed of according to safety protocols.
Strong, irritating odor upon opening the container, even with no visible discoloration.	Phenacyl bromide is a lachrymator. [6]	1. Always handle in a fume hood. 2. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. [11] [12]

Quantitative Data Summary

Property	Value
Molecular Formula	C8H7BrO
Molecular Weight	199.05 g/mol [1]
Melting Point	48-51°C
Boiling Point	135°C at 18 mmHg
Appearance	White to light yellow crystalline solid [1]
Solubility	Insoluble in water; soluble in alcohol, benzene, chloroform, and ether. [13]

Experimental Protocols

Purity Assessment by Thin-Layer Chromatography (TLC)

Objective: To quickly assess the purity of a **phenacyl bromide** sample.

Materials:

- TLC plates (silica gel 60 F254)
- Developing chamber
- Solvent system (e.g., Hexane:Ethyl Acetate 8:2)
- UV lamp (254 nm)
- Capillary tubes
- **Phenacyl bromide** sample
- Acetophenone (as a potential impurity standard)

Procedure:

- Prepare the developing chamber by adding the solvent system to a depth of about 0.5 cm. Cover the chamber and allow it to saturate.
- Dissolve a small amount of the **phenacyl bromide** sample in a suitable solvent like dichloromethane.
- Using a capillary tube, spot the dissolved sample onto the baseline of a TLC plate. If available, spot a reference standard of pure **phenacyl bromide** and acetophenone alongside.
- Place the TLC plate in the developing chamber and allow the solvent front to move up the plate.
- Once the solvent front is near the top, remove the plate and mark the solvent front.
- Visualize the spots under a UV lamp. Pure **phenacyl bromide** should appear as a single spot. The presence of additional spots may indicate impurities or degradation products.

Purification by Recrystallization

Objective: To purify decomposed or impure **phenacyl bromide**.

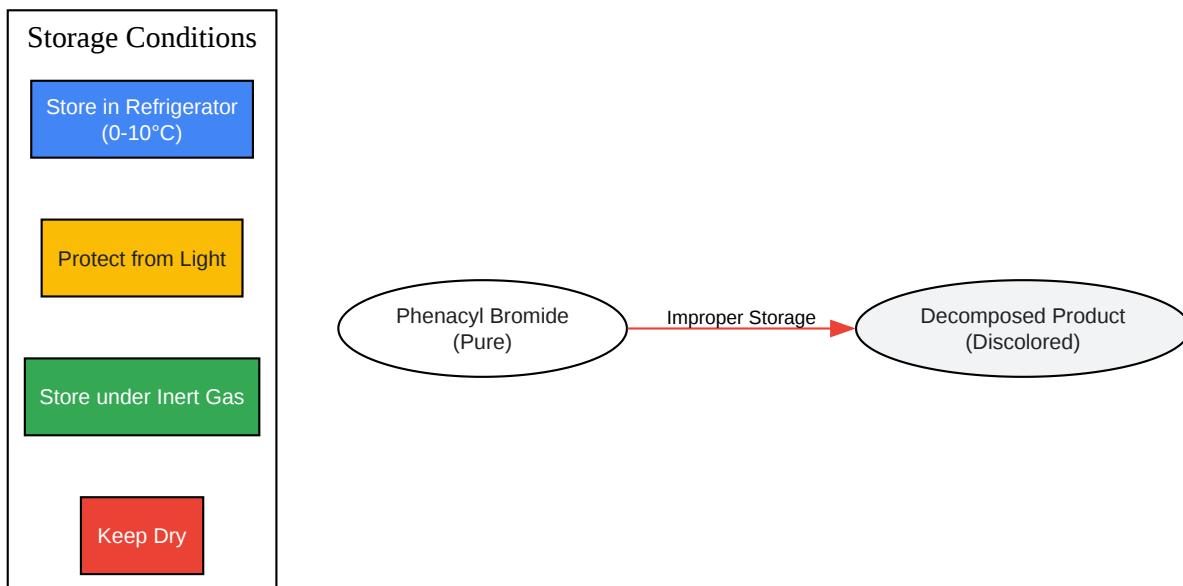
Materials:

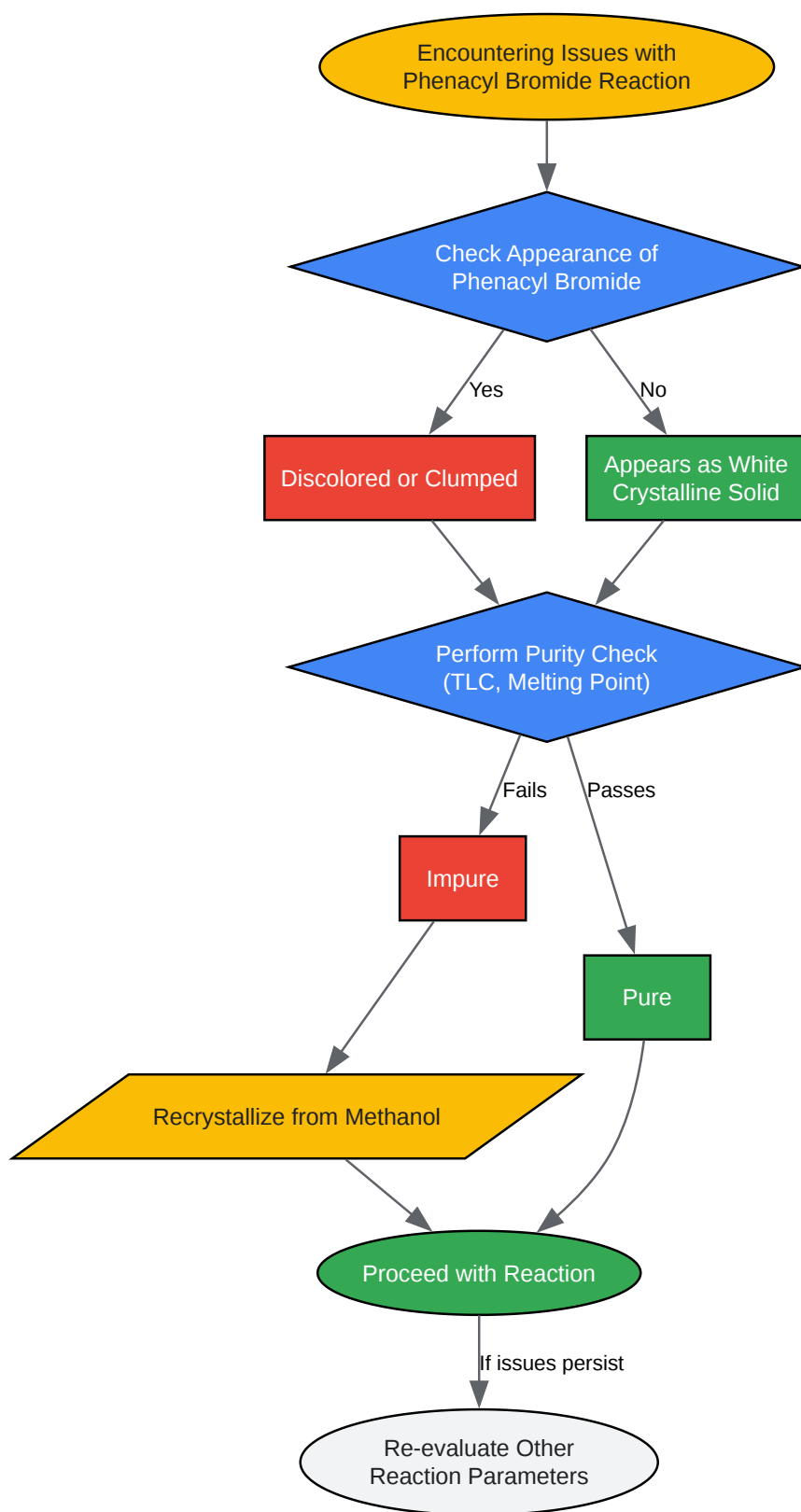
- Crude **phenacyl bromide**
- Methanol
- Erlenmeyer flask
- Hot plate
- Ice bath
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- Place the crude **phenacyl bromide** in an Erlenmeyer flask.
- Add a minimal amount of hot methanol to dissolve the solid completely.
- Allow the solution to cool slowly to room temperature.
- Once crystals begin to form, place the flask in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold methanol.
- Dry the crystals under vacuum. The purified **phenacyl bromide** should be white crystals with a melting point of 49-51°C.[7]

Visualizations





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